

Molecular weight and formula of 3-ethylcyclohexanol

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Compound of Interest

Compound Name: **3-Ethylcyclohexanol**

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An In-depth Technical Guide to 3-Ethylcyclohexanol

This technical guide provides a comprehensive overview of **3-ethylcyclohexanol**, a cyclic alcohol of interest in various chemical and pharmaceutical research areas. The document details its chemical and physical properties, common synthesis protocols, and potential applications, with a focus on providing actionable information for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

3-Ethylcyclohexanol is a saturated cyclic alcohol. Its fundamental properties are summarized below, providing a quantitative basis for its use in experimental settings.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1][2][3][4][5]
Molecular Weight	128.21 g/mol	[1][2][4]
IUPAC Name	3-ethylcyclohexan-1-ol	[1]
CAS Number	4534-76-3	[1][3]
Appearance	Colorless viscous liquid (based on similar compounds)	[6]
Density	0.92 g/cm ³ at 20 °C (for the related 3-methylcyclohexanol)	[6][7]
Boiling Point	162-164 °C (for the related 3-methylcyclohexanol)	[6]
Melting Point	-5.5 °C (for cis-3-methylcyclohexanol)	[6]
Flash Point	62 °C (for 3-methylcyclohexanol)	[6]

Synthesis and Experimental Protocols

The most common laboratory synthesis of **3-ethylcyclohexanol** involves the reduction of its corresponding ketone, 3-ethylcyclohexanone. This transformation can be achieved using various reducing agents, with sodium borohydride (NaBH₄) being a typical choice due to its selectivity and mild reaction conditions.

Experimental Protocol: Reduction of 3-Ethylcyclohexanone

This protocol details a standard procedure for the synthesis of **3-ethylcyclohexanol**.

Materials:

- 3-ethylcyclohexanone (C₈H₁₄O, MW: 126.20 g/mol)[8]

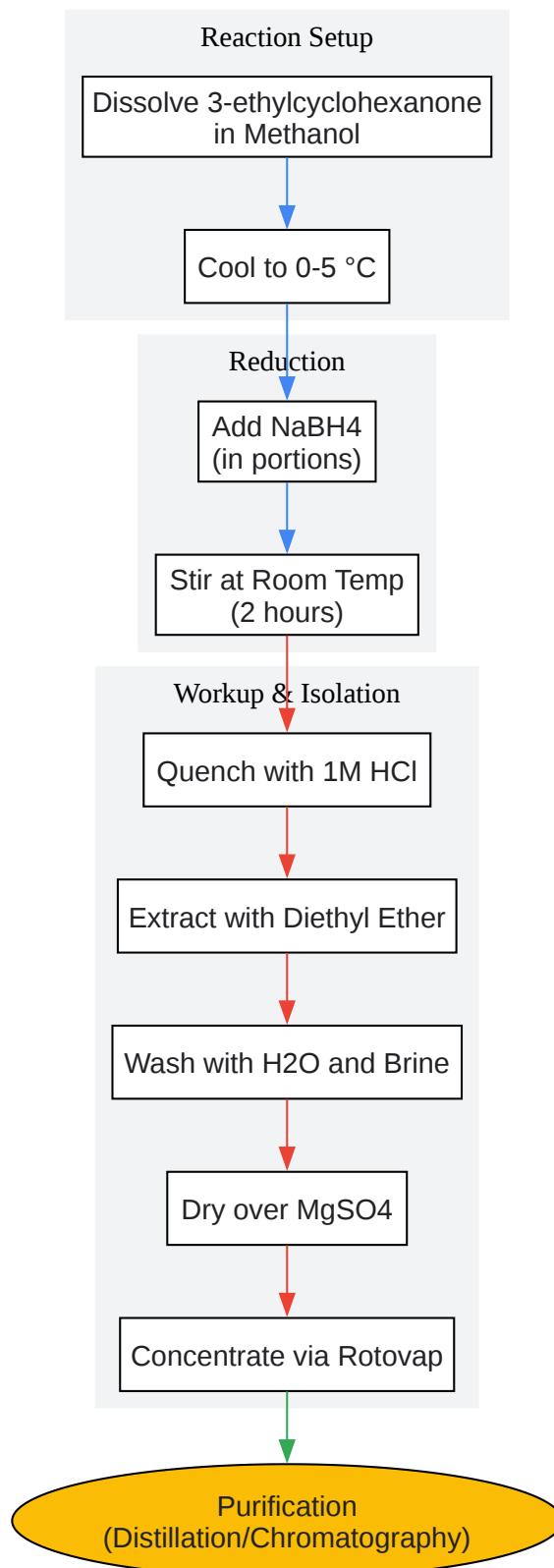
- Sodium borohydride (NaBH_4)
- Methanol (CH_3OH)
- Diethyl ether ($(\text{C}_2\text{H}_5)_2\text{O}$)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

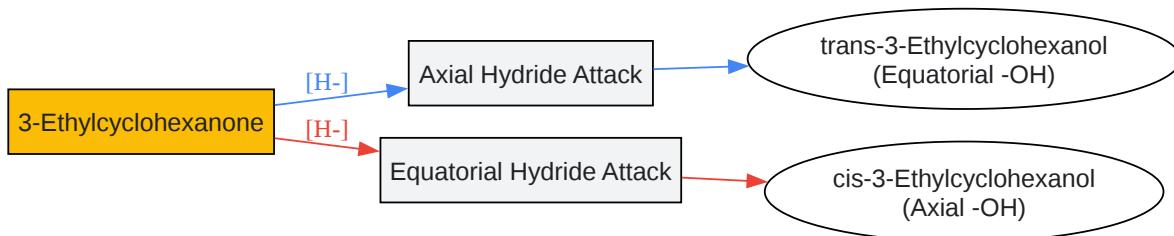
Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g (79.2 mmol) of 3-ethylcyclohexanone in 100 mL of methanol.
- **Reduction:** Cool the solution in an ice bath to 0-5 °C. Slowly add 1.80 g (47.6 mmol) of sodium borohydride to the stirred solution in small portions over 15-20 minutes.
- **Reaction Monitoring:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Carefully add 50 mL of 1M HCl to quench the excess sodium borohydride. This should be done in a fume hood as hydrogen gas will be evolved.
- **Extraction:** Transfer the mixture to a separatory funnel. Add 100 mL of diethyl ether and shake vigorously. Allow the layers to separate and collect the organic layer.

- **Washing:** Wash the organic layer sequentially with 50 mL of deionized water and 50 mL of saturated brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **3-ethylcyclohexanol** product.
- **Purification:** The crude product can be further purified by distillation or column chromatography if necessary.

Below is a diagram illustrating the general workflow for this synthesis.



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